

# Hexafluoroacetone: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Hexafluoroacetone

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**Hexafluoroacetone** (HFA) is a colorless, non-flammable, and highly reactive gas with a musty odor.[1][2] It is a crucial building block in the synthesis of various specialty chemicals, including pharmaceuticals, solvents, and polymers.[3][4] However, its high reactivity and toxicity necessitate stringent safety and handling protocols to minimize risks to laboratory personnel and the environment. This technical guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses associated with **Hexafluoroacetone**.

## Physicochemical and Toxicological Properties

A thorough understanding of the physical, chemical, and toxicological properties of **Hexafluoroacetone** is fundamental to its safe handling.

### Physical and Chemical Properties

**Hexafluoroacetone** is a gas at standard temperature and pressure. It is typically supplied as a liquefied compressed gas.[5] Key physical and chemical properties are summarized in Table 1.

| Property         | Value   | Reference |
|------------------|---|-----------|
| Chemical Formula | C <sub>3</sub> F <sub>6</sub> O                           | [3]       |
| Molar Mass       | 166.02 g/mol  | [3]       |
| Boiling Point    | -28 °C (-18 °F)   | [3][5]    |
| Melting Point    | -129 °C (-199.4 °F)                                       | [3]       |
| Vapor Pressure   | 4525 mmHg at 21.1 °C                                      | [6]       |
| Vapor Density    | 5.76 (Air = 1)  | [5]       |
| Solubility       | Reacts vigorously with water                              | [3][6]    |
| Appearance       | Colorless gas   | [3][5]    |
| Odor             | Musty, becomes acrid in the presence of acidic impurities | [6]       |

Table 1: Physical and Chemical Properties of **Hexafluoroacetone**

## Reactivity and Incompatibilities

**Hexafluoroacetone** is a highly reactive substance. Its key reactivity hazards include:

- **Reaction with Water:** It reacts vigorously with water and moisture to form a highly acidic hydrate.[3][4][6] This reaction is exothermic and can generate considerable heat.[1]
- **Incompatible Materials:** It is incompatible with strong acids, and oxidizing agents such as perchlorates, peroxides, permanganates, chlorates, nitrates, chlorine, bromine, and fluorine. [1][7]
- **Material Incompatibility:** It attacks glass and most metals.[6][8]
- **Decomposition:** When heated to high temperatures (550 °C), it decomposes to produce toxic and corrosive fumes, including hydrogen fluoride and carbon monoxide.[1][5][6]

## Toxicological Data

**Hexafluoroacetone** is toxic by inhalation, ingestion, and skin absorption.[5][9] It is a severe irritant to the eyes, skin, and respiratory tract.[6][10] The available quantitative toxicity data is presented in Table 2.

| Toxicity Metric                                      | Value                            | Species | Reference |
|--|----------------------------------|---------|-----------|
| LC50 (Inhalation)                                    | 275 ppm (4 hours)                | Rat     | [11]      |
| LD50 (Oral)  | 190 mg/kg (trihydrate)           | Rat     | [9]       |
| LD50 (Dermal)  | 670 mg/kg<br>(sesquihydrate)     | Rat     | [9]       |
| TDLo (Dermal)  | 11 mg/kg (6-16 days<br>pregnant) | Rat     | [12]      |
| IDLH (Immediately<br>Dangerous to Life or<br>Health) | 9 ppm                            | N/A     | [7]       |

Table 2: Acute Toxicity Data for **Hexafluoroacetone**

#### Health Effects:

- Acute Effects: Inhalation can cause severe respiratory irritation, coughing, wheezing, and potentially fatal pulmonary edema, with effects that may be delayed.[1][10] Skin and eye contact can cause severe burns.[1][10] Ingestion is toxic.[10] Rapid evaporation of the liquid can cause frostbite.[10]
- Chronic Effects: There is evidence that **Hexafluoroacetone** may be a teratogen (causes birth defects) in animals and may damage the testes.[1] Prolonged exposure can also affect the liver, kidneys, and blood cells.[1]

## Engineering Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and appropriate personal protective equipment is essential to prevent exposure to **Hexafluoroacetone**.

## Engineering Controls

- Ventilation: All work with **Hexafluoroacetone** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)[\[10\]](#) Local exhaust ventilation should be used at the site of chemical release.[\[1\]](#)
- Enclosure: For operations with a higher potential for release, the process should be enclosed.[\[1\]](#)
- Monitoring: Gas detectors should be used when toxic gases may be released.[\[10\]](#)

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hexafluoroacetone**:

| PPE Category           | Specification   | Reference  |
|------------------------|---|--|
| Eye/Face Protection    | Tightly fitting safety goggles or a full-face shield in combination with respiratory protection.  | <a href="#">[6]</a> <a href="#">[11]</a>                     |
| Skin Protection        | Solvent-resistant gloves (e.g., Butyl rubber) and protective clothing to prevent skin contact. Cold-insulating gloves should be worn when handling the liquefied gas.                                     | <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[13]</a> |
| Respiratory Protection | A NIOSH-approved full-facepiece respirator with appropriate cartridges (e.g., for acid gases and organic vapors) or a self-contained breathing apparatus (SCBA) for higher concentrations or emergencies. | <a href="#">[6]</a> <a href="#">[11]</a>                     |

Table 3: Personal Protective Equipment (PPE) for Handling **Hexafluoroacetone**

# Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is critical for preventing accidents and exposure.

## Handling

- Read and understand the Safety Data Sheet (SDS) before working with **Hexafluoroacetone**.[\[10\]](#)
- Only trained personnel should handle this chemical.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Do not breathe gas, fumes, vapor, or spray.[\[10\]](#)
- Use non-sparking tools.[\[6\]](#)
- Prevent fire caused by electrostatic discharge.[\[6\]](#)
- Close the cylinder valve after each use and when empty.[\[10\]](#)
- Do not eat, drink, or smoke in areas where **Hexafluoroacetone** is handled.[\[1\]](#)[\[10\]](#)

## Storage

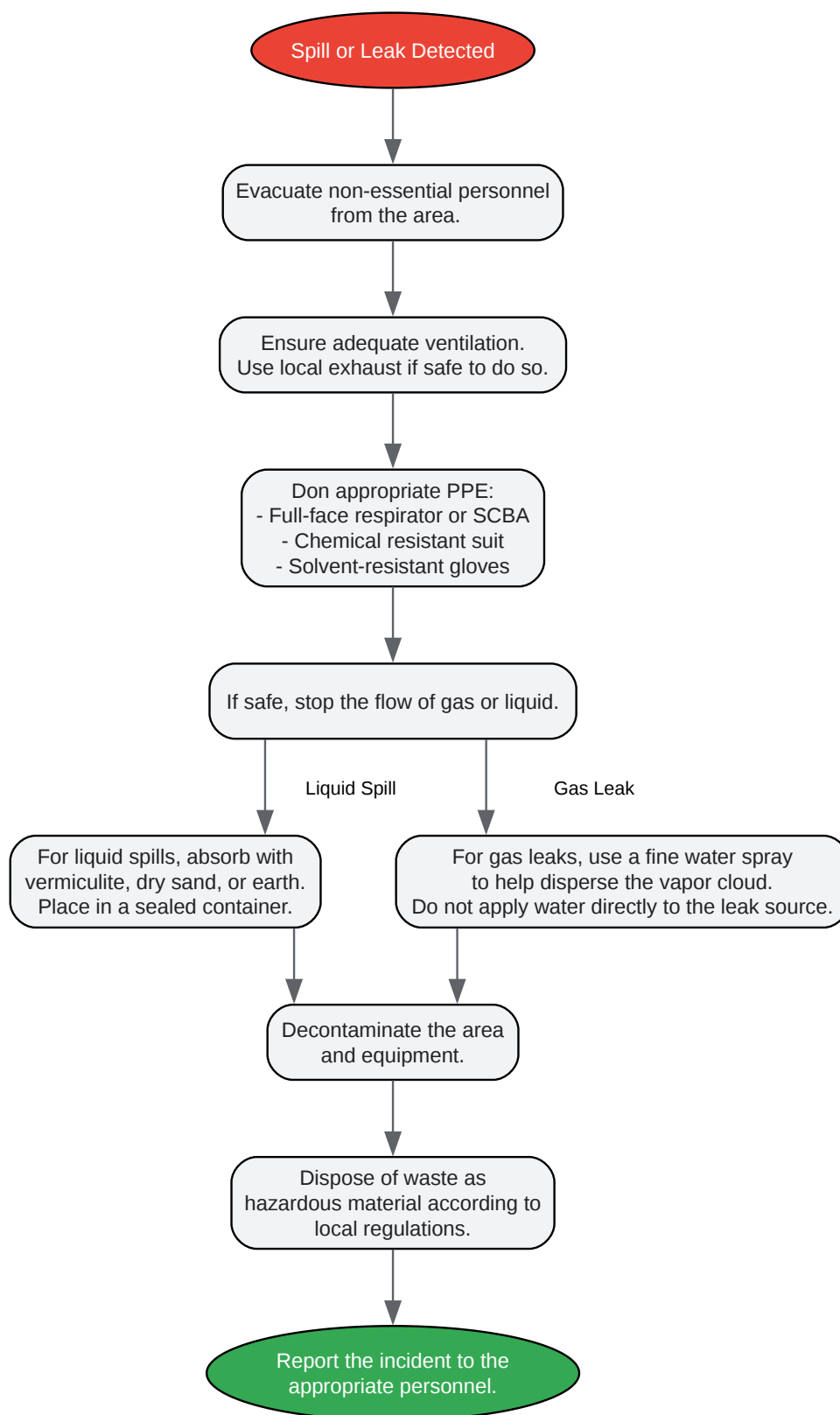
- Store in a cool, dry, well-ventilated, fireproof area.[\[6\]](#)[\[9\]](#)
- Keep containers tightly closed and locked up.[\[6\]](#)[\[11\]](#)
- Protect cylinders from physical damage and securely chain them in an upright position.[\[8\]](#)  
[\[10\]](#)
- Store away from incompatible materials such as water, acids, and oxidizing agents.[\[1\]](#)[\[9\]](#)
- Do not expose containers to temperatures exceeding 50 °C (122 °F).[\[10\]](#)

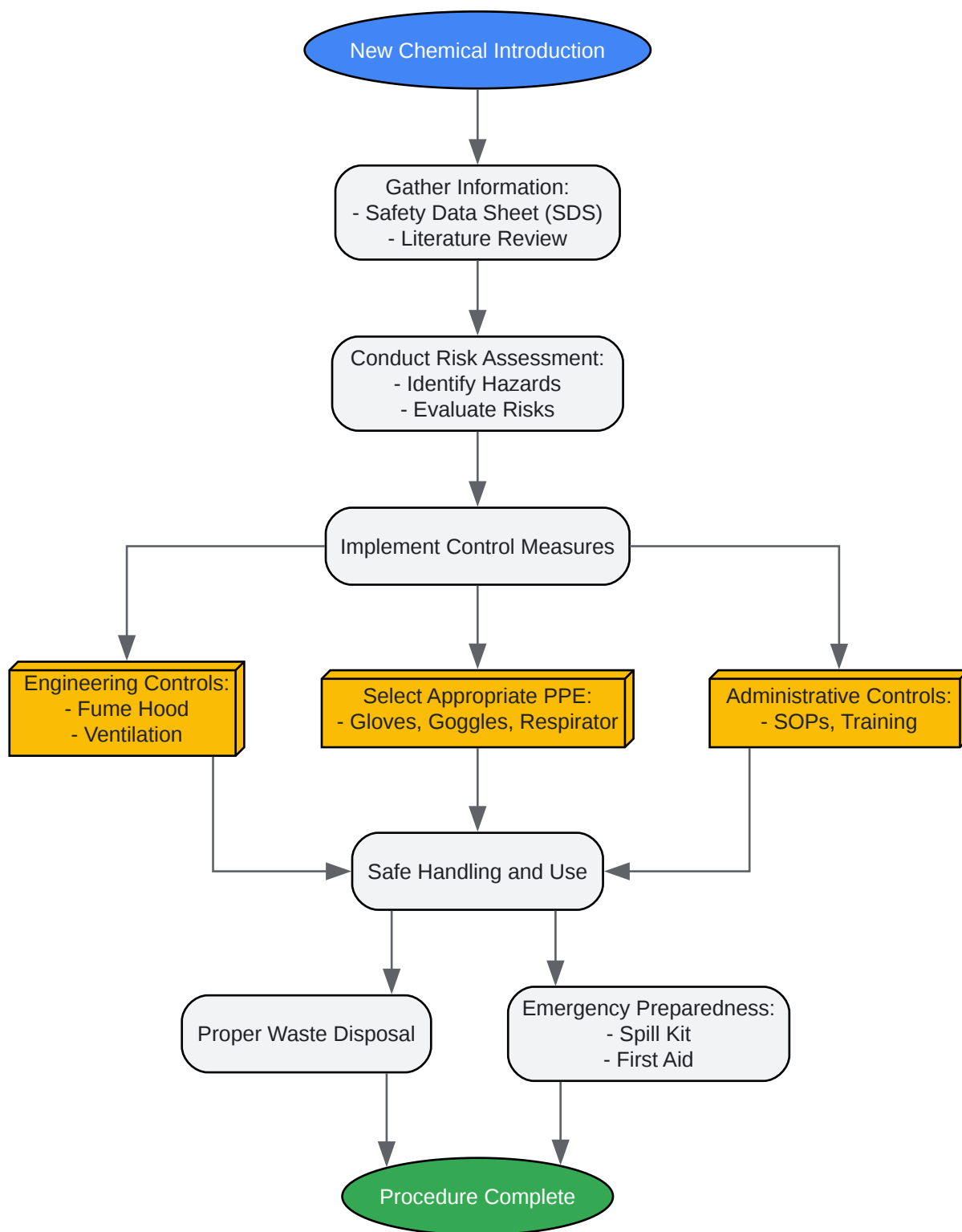
## Emergency Procedures

Immediate and appropriate response to emergencies is crucial to mitigate the consequences of a **Hexafluoroacetone** release or exposure.

## Spills and Leaks

The following diagram outlines the general procedure for responding to a **Hexafluoroacetone** spill or leak.





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